

comparing the performance of different commercial Zinquin ethyl ester suppliers

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Compound of Interest

Compound Name: Zinquin ethyl ester

Cat. No.: B013944

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A Researcher's Guide to Selecting a Commercial Zinquin Ethyl Ester Supplier

For researchers, scientists, and professionals in drug development, the selection of high-quality chemical probes is a critical first step in ensuring the reliability and reproducibility of experimental results. **Zinquin ethyl ester** is a widely used cell-permeable fluorescent probe for the detection of intracellular zinc (Zn^{2+}), an ion increasingly recognized for its role in cellular signaling, apoptosis, and neurological processes. While numerous commercial suppliers offer this reagent, performance can vary. This guide provides a framework for comparing the performance of **Zinquin ethyl ester** from different suppliers, complete with supplier-provided specifications, detailed experimental protocols for in-house validation, and visual guides to the probe's mechanism and evaluation workflow.

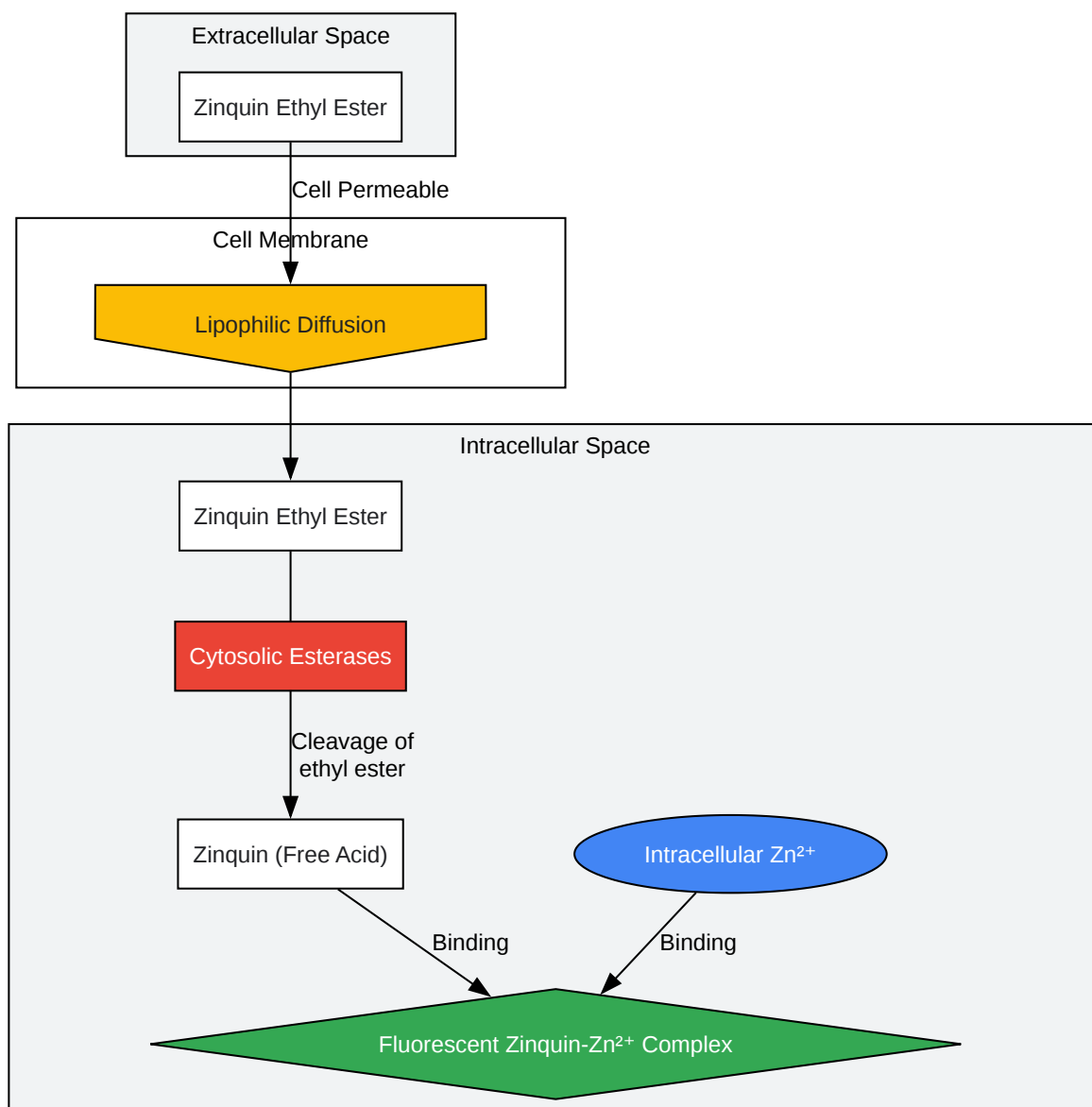
Comparing Supplier Specifications

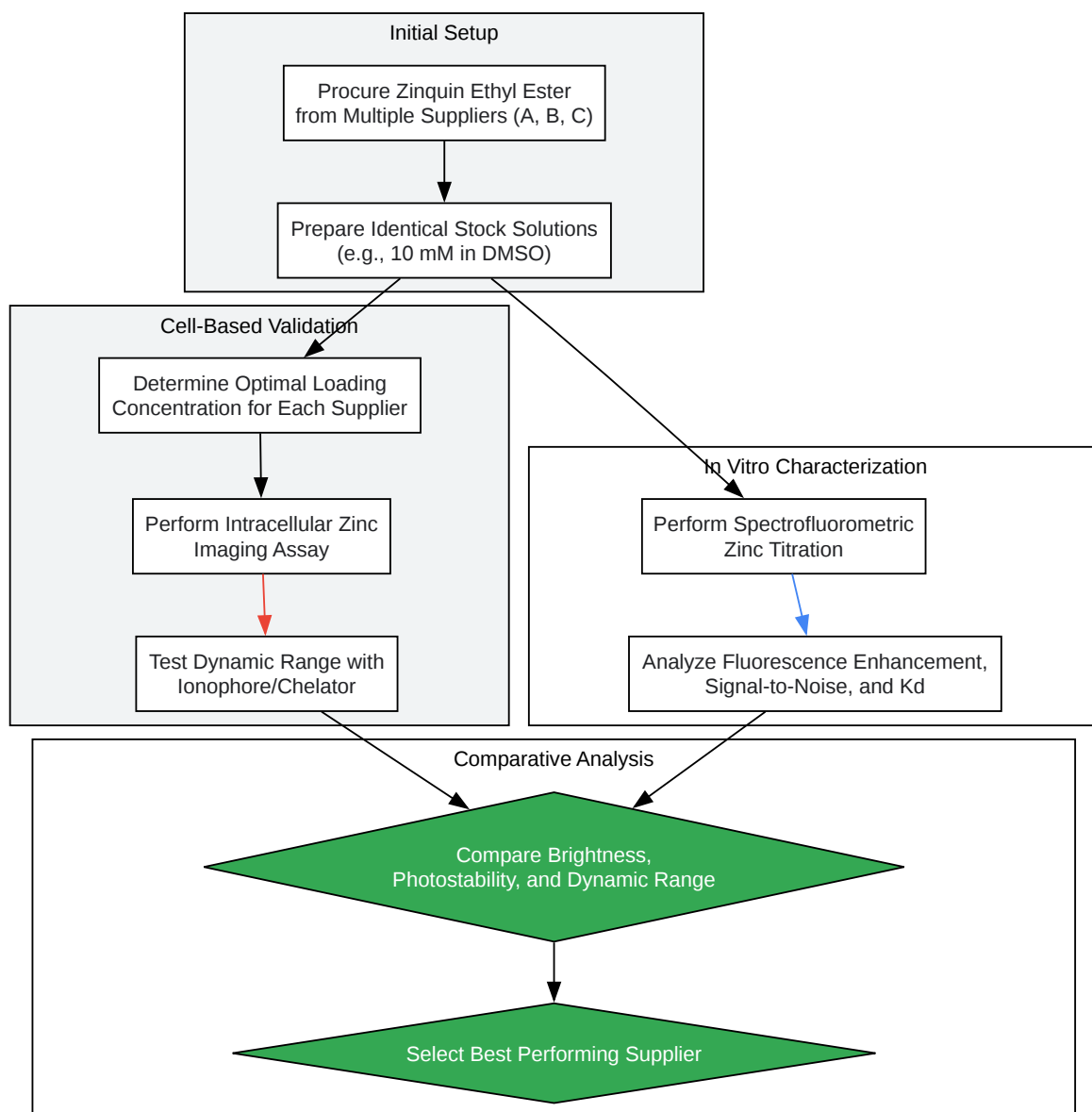
A preliminary comparison can be made based on the information provided by the suppliers themselves. Key parameters to consider are purity, storage conditions, and stability. The following table summarizes the publicly available data from several major suppliers. It is important to note that while most suppliers claim a purity of $\geq 98\%$, lot-to-lot variability can still occur.

Supplier	Purity	Storage Temperature	Stability	Excitation (nm)	Emission (nm)
Cayman Chemical	≥98% [1] [2]	-20°C [1] [2]	≥ 4 years [1] [2]	368 [1] [2]	490 [1] [2]
Enzo Life Sciences	≥98% (HPLC) [3] [4]	-20°C [3] [4]	Not specified	368 [3] [4]	490 [3] [4]
MedchemExpress	99.0% [5]	-20°C (1 month), -80°C (6 months) [5]	1-6 months [5]	Not specified	Not specified
TargetMol	98.1% [1]	-20°C [1]	Not specified	364 [1]	385 [1]
AAT Bioquest	UltraPure grade	Not specified	Not specified	Not specified	Not specified
Biotium	Not specified	Not specified	Not specified	364 [6]	485 [6]
Abcam	>99%	-20°C	Up to 12 months	Not specified	Not specified

Mechanism of Action

Zinquin ethyl ester's function as an intracellular zinc probe is a multi-step process. The following diagram illustrates this pathway.





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